

Health and safety information for 2-Ethylbenzaldehyde

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Compound of Interest

Compound Name: **2-Ethylbenzaldehyde**

Cat. No.: **B125284**

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An In-depth Technical Guide to the Health and Safety of **2-Ethylbenzaldehyde**

Introduction

2-Ethylbenzaldehyde (CAS No. 22927-13-5) is an aromatic aldehyde, appearing as a colorless to pale yellow liquid with a characteristic sweet and floral odor.^[1] It serves as a valuable intermediate in organic synthesis and is utilized in the fragrance industry.^[1] Given its application in research and manufacturing, a thorough understanding of its health and safety profile is essential for professionals in drug development, chemical research, and related scientific fields. This guide provides comprehensive safety data, handling protocols, and emergency procedures to ensure safe laboratory and industrial practices.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **2-Ethylbenzaldehyde** is presented below. These properties are critical for understanding its behavior under various laboratory conditions.

Property	Value	Reference(s)
CAS Number	22927-13-5	[2] [3]
Molecular Formula	C ₉ H ₁₀ O	[1] [2]
Molecular Weight	134.18 g/mol	[2]
Appearance	Colorless to pale yellow liquid	[1]
Odor	Sweet, floral, spicy, almond-like	[1] [4]
Boiling Point	212 °C (lit.)	[5]
Density	1.02 g/mL at 25 °C (lit.)	[5]
Flash Point	> 110 °C / 230 °F	[3]
Solubility	Limited solubility in water; good in organic solvents	[1]

Hazard Identification and Classification

According to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, **2-Ethylbenzaldehyde** is classified as an irritant. It is important to note that some safety data sheets may vary; however, the aggregated information suggests the following classifications should be adopted for risk assessment.[\[2\]](#)[\[3\]](#)

Hazard Class	Hazard Code	Statement
Skin Corrosion/Irritation (Category 2)	H315	Causes skin irritation
Serious Eye Damage/Eye Irritation (Category 2A)	H319	Causes serious eye irritation
Specific Target Organ Toxicity — Single Exposure (Category 3), Respiratory Tract Irritation	H335	May cause respiratory irritation

GHS Label Elements:

- Pictogram:
- Signal Word:Warning[2]

Toxicological Information

The toxicological properties of **2-Ethylbenzaldehyde** have not been fully investigated.[3] The primary hazards are related to its irritant effects on the skin, eyes, and respiratory system.[2] Quantitative data for the 2-isomer is limited; however, data for the related isomer, 4-ethylbenzaldehyde, is provided for context.

Endpoint	Data	Species	Method/Source	Reference(s)
Acute Oral Toxicity	No data available for 2- Ethylbenzaldehy de. For 4- Ethylbenzaldehy de, LD50 is 1900 mg/kg.	Rat (males)	Not specified.	[6]
Acute Dermal Toxicity	Not determined.	-	-	[7]
Acute Inhalation Toxicity	Not determined.	-	-	[7]
Skin Irritation	Causes skin irritation.	-	GHS Classification from aggregated notifications.	[2]
Eye Irritation	Causes serious eye irritation.	-	GHS Classification from aggregated notifications.	[2]
Respiratory Irritation	May cause respiratory irritation.	-	GHS Classification from aggregated notifications.	[2]
Carcinogenicity	No information available.	-	The table of carcinogens from various agencies does not list this ingredient.	[3]
Mutagenicity	No information available.	-	-	[3]

Reproductive Toxicity	No information available.	-	-	[3]
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Experimental Protocols

While specific toxicological studies for **2-Ethylbenzaldehyde** are not available in the provided search results, the following are representative methodologies for assessing the key hazards identified.

Representative Protocol: In Vitro Skin Irritation (Based on OECD Guideline 439)

This test evaluates the potential of a substance to cause skin irritation using a reconstructed human epidermis (RhE) model.

- **Model Preparation:** Three-dimensional RhE tissues are cultured to form a stratified, differentiated epidermis.
- **Test Substance Application:** A small volume (e.g., 10-25 µL) of the undiluted **2-Ethylbenzaldehyde** is applied topically to the surface of the RhE tissue.
- **Exposure and Incubation:** The tissues are exposed to the chemical for a defined period (e.g., 60 minutes) at 37°C.
- **Rinsing and Post-Incubation:** After exposure, the tissues are thoroughly rinsed to remove the test substance and incubated for a further period (e.g., 42 hours) to allow for the development of cytotoxic effects.
- **Viability Assessment:** Cell viability is measured using a quantitative assay, typically the MTT assay. In this assay, viable cells reduce the MTT dye to a blue formazan salt, which is then extracted and measured spectrophotometrically.
- **Data Interpretation:** The mean tissue viability of the chemical-treated tissues is compared to that of negative controls. A substance is identified as an irritant if the mean viability is reduced below a defined threshold (e.g., ≤ 50%).

Representative Protocol: Bovine Corneal Opacity and Permeability (BCOP) Test (Based on OECD Guideline 437)

The BCOP assay is an in vitro method used to identify substances that can cause severe eye damage or irritation.[\[8\]](#)

- **Tissue Preparation:** Corneas are obtained from freshly enucleated bovine eyes and mounted in specialized holders.
- **Baseline Measurement:** A baseline opacity reading for each cornea is taken using an opacitometer.
- **Test Substance Application:** **2-Ethylbenzaldehyde** (e.g., 750 µL) is applied to the epithelial surface of the cornea for a set exposure time (e.g., 10 minutes).
- **Rinsing:** The substance is removed by washing with a sterile saline solution.
- **Post-Exposure Measurement:** Opacity is measured again after exposure and a post-exposure incubation period. Permeability is assessed by adding sodium fluorescein dye to the epithelial side and measuring the amount that passes through to the endothelial side with a spectrophotometer.
- **Data Interpretation:** An in vitro irritancy score is calculated based on the changes in corneal opacity and permeability. This score is used to classify the irritation potential of the substance.

Safe Handling and Storage

Adherence to proper handling and storage protocols is crucial to minimize risk.

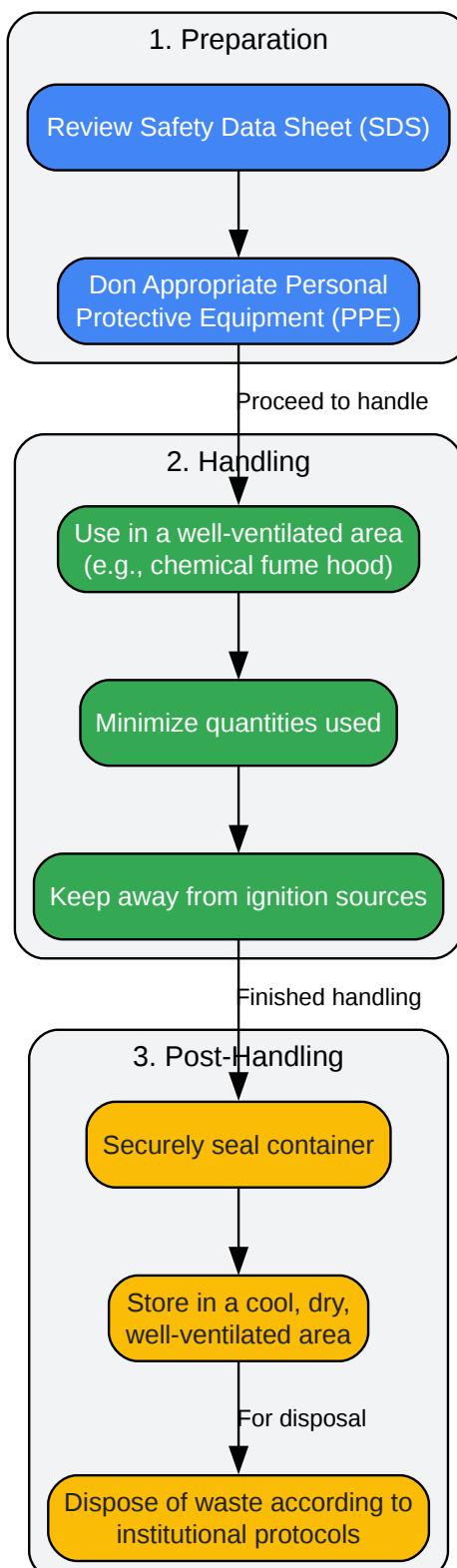
Handling:

- Work in a well-ventilated area, preferably under a chemical fume hood.[\[9\]](#)
- Wear appropriate personal protective equipment (see Section 6).[\[3\]](#)
- Avoid contact with skin, eyes, and clothing.[\[10\]](#)
- Avoid inhalation of vapors.[\[10\]](#)
- Keep away from heat, sparks, open flames, and other sources of ignition.[\[11\]](#)

- Wash hands thoroughly after handling.

Storage:

- Store in a tightly closed container.[\[9\]](#)
- Keep in a dry, cool, and well-ventilated place.[\[9\]](#)
- Store away from incompatible materials such as strong oxidizing agents and strong reducing agents.[\[3\]](#)



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General workflow for handling **2-Ethylbenzaldehyde**.

First Aid and Emergency Procedures

Immediate and appropriate first aid is critical in the event of exposure.

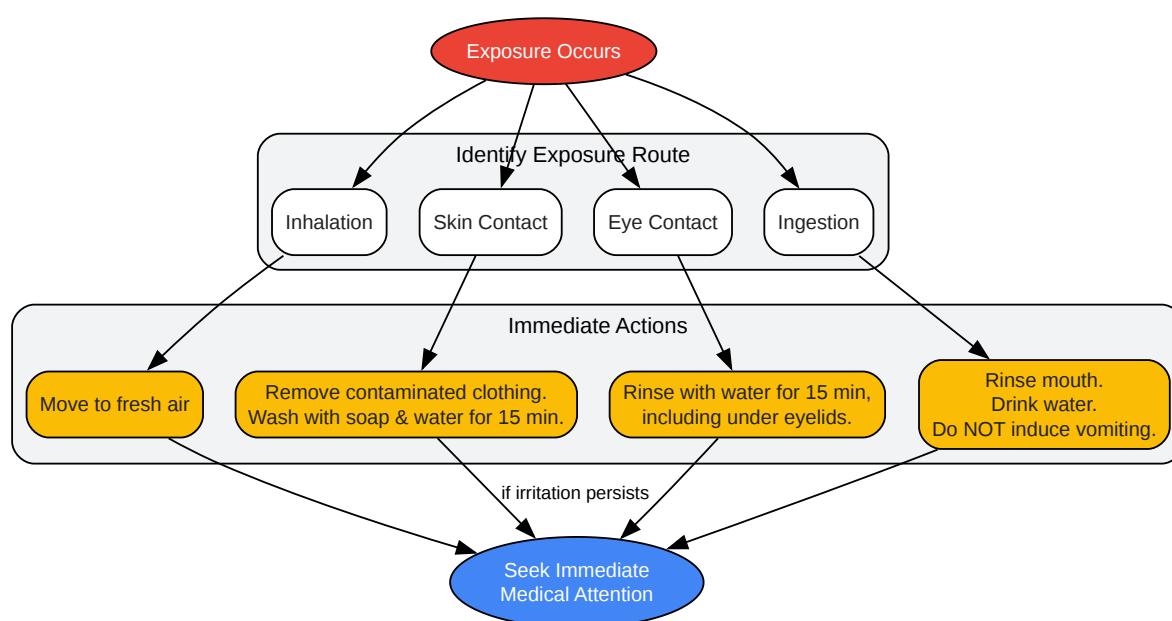
Exposure Route	First Aid Measures	Reference(s)
Inhalation	Move the person to fresh air. If symptoms occur, get medical attention.	[3][9]
Skin Contact	Take off contaminated clothing immediately. Wash off with soap and plenty of water for at least 15 minutes. Get medical attention if irritation persists.	[3][9][12]
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.	[3]
Ingestion	Clean mouth with water and drink plenty of water afterwards. Do not induce vomiting. Get medical attention if symptoms occur.	[3][9]

Firefighting Measures:

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO₂), dry chemical, or alcohol-resistant foam.[3]
- Hazardous Combustion Products: Combustion may produce carbon monoxide (CO) and carbon dioxide (CO₂).[3]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[3][12]

Accidental Release Measures:

- Ensure adequate ventilation and remove all sources of ignition.[3][11]
- Wear personal protective equipment.[3]
- Prevent further leakage or spillage if safe to do so.[9]
- Contain the spill using inert absorbent material (e.g., sand, vermiculite, dry earth).[10][13]
- Collect the absorbed material and place it into a suitable, labeled container for disposal.[3]



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First aid decision process for **2-Ethylbenzaldehyde** exposure.

Personal Protective Equipment (PPE)

The use of appropriate PPE is the primary barrier against exposure.

Protection Type	Specifications	Reference(s)
Eye/Face	Wear tightly fitting safety goggles or safety glasses with side-shields conforming to EN166 (EU) or NIOSH (US) standards.	[3][9]
Skin	Wear impervious protective clothing and chemical-resistant gloves (e.g., nitrile rubber).	[3][9]
Respiratory	If exposure limits are exceeded, irritation is experienced, or ventilation is inadequate, use a full-face respirator with an appropriate organic vapor cartridge.	[9]

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